

Guide Technique : Structure Chimique et Réactivité du Salicylate de Sodium

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Salicylate de sodium*

Cat. No.: *B16087852*

[Get Quote](#)

Introduction

Le **salicylate de sodium** ($C_7H_5NaO_3$) est le sel de sodium de l'acide salicylique. C'est un agent anti-inflammatoire non stéroïdien (AINS) largement reconnu pour ses propriétés analgésiques, antipyrétiques et anti-inflammatoires.[1][2] Sa configuration chimique, bien que proche de celle de l'aspirine, lui confère un profil de réactivité et un mécanisme d'action distincts.[3] Ce guide technique a pour but de détailler sa structure chimique, ses propriétés physico-chimiques, sa réactivité, ainsi que les protocoles expérimentaux associés à sa synthèse et à son analyse. Une attention particulière sera portée à ses interactions avec les voies de signalisation biologique clés.

Structure Chimique et Propriétés

Le **salicylate de sodium** est un composé aromatique constitué d'un anion salicylate et d'un cation sodium. L'anion salicylate possède un groupe carboxylate ($-COO^-$) et un groupe hydroxyle ($-OH$) en position ortho sur un cycle benzénique.

2.1 Propriétés Physico-Chimiques

Les propriétés quantitatives du **salicylate de sodium** sont résumées dans le tableau ci-dessous pour une référence aisée.

Propriété	Valeur	Références
Formule Moléculaire	$C_7H_5NaO_3$	[2][4][5]
Masse Molaire	160.10 g/mol	[2][4][5]
Apparence	Poudre cristalline ou cristaux blancs	[3][6]
Point de Fusion	~200 °C	[2][4]
Solubilité dans l'eau	Très soluble (1000 g/L à 20°C)	[6][7]
Solubilité dans l'éthanol	Soluble	[6]
pKa (de l'acide salicylique)	2.97	[8]

2.2 Données Spectroscopiques

L'identification et la caractérisation du **salicylate de sodium** reposent sur plusieurs techniques spectroscopiques.

Tableau 1 : Données de Spectroscopie UV-Visible

Paramètre	Valeur (nm)	Conditions / Notes
λ_{max} (natif)	~295 - 303	Excitation pour fluorescence native.
λ_{max} (complexe Fe^{3+})	~530 - 535	Formation d'un complexe coloré pour l'analyse quantitative.[1]
λ_{max} (complexe azoïque)	452	Formation d'un colorant jaune vif avec l'acide para-aminobenzoïque diazoté.[6][9]

Tableau 2 : Données de Spectroscopie Infrarouge (IR)

Nombre d'onde (cm ⁻¹)	Vibration	Intensité	Notes
3200 - 3600	O-H (phénolique)	Forte, large	Indique la présence du groupe hydroxyle.
3000 - 3100	C-H (aromatique)	Moyenne	Vibrations d'élongation des liaisons C-H du cycle benzénique.
~1590	C=O (carboxylate)	Forte	Vibration d'élongation asymétrique du groupe carboxylate. [10]
~1485	C=C (aromatique)	Moyenne-Forte	Vibrations d'élongation du squelette du cycle aromatique. [10]
~1370	C=O (carboxylate)	Forte	Vibration d'élongation symétrique du groupe carboxylate. [10]
~1275	C-O (phénolique)	Forte	Vibration d'élongation de la liaison C-O. [10]

Tableau 3 : Données de Spectroscopie RMN (Estimations pour un solvant comme D₂O)

Note : Les valeurs de déplacement chimique sont des estimations basées sur la structure et les tables de corrélation standards. Elles peuvent varier en fonction du solvant et de la concentration.

Type de Noyau	Déplacement Chimique (δ , ppm)	Multiplicité Attendue	Attribution
^1H RMN	6.5 - 7.8	Doublet, Triplet	Protons aromatiques (H-3, H-4, H-5, H-6). La position exacte dépend du couplage et de l'environnement électronique.
^{13}C RMN	~175	Singulet	Carbone du carboxylate (C=O).
^{13}C RMN	~162	Singulet	Carbone aromatique lié au groupe -OH (C-2).
^{13}C RMN	~115 - 135	Singulet	Autres carbones aromatiques (C-1, C-3, C-4, C-5, C-6).

Réactivité Chimique

La réactivité du **salicylate de sodium** est dictée par la présence du cycle aromatique, du groupe hydroxyle phénolique et du groupe carboxylate.

- Réactions Acido-Basiques : En solution, le groupe carboxylate est déprotoné. Le groupe hydroxyle phénolique, avec un pKa d'environ 13, reste protoné en milieu neutre ou acide mais peut être déprotoné par une base forte pour former un phénoxyde.
- Estérification : Le groupe hydroxyle phénolique peut subir une estérification. Par exemple, sa réaction avec l'anhydride acétique en milieu acide produit l'acide acétylsalicylique (aspirine).
- Réaction de Kolbe-Schmitt : La synthèse de l'acide salicylique (et donc de son sel) peut être réalisée par la réaction de Kolbe-Schmitt, où le phénolate de sodium réagit avec le dioxyde de carbone sous haute pression et température.[\[11\]](#)[\[12\]](#)[\[13\]](#)

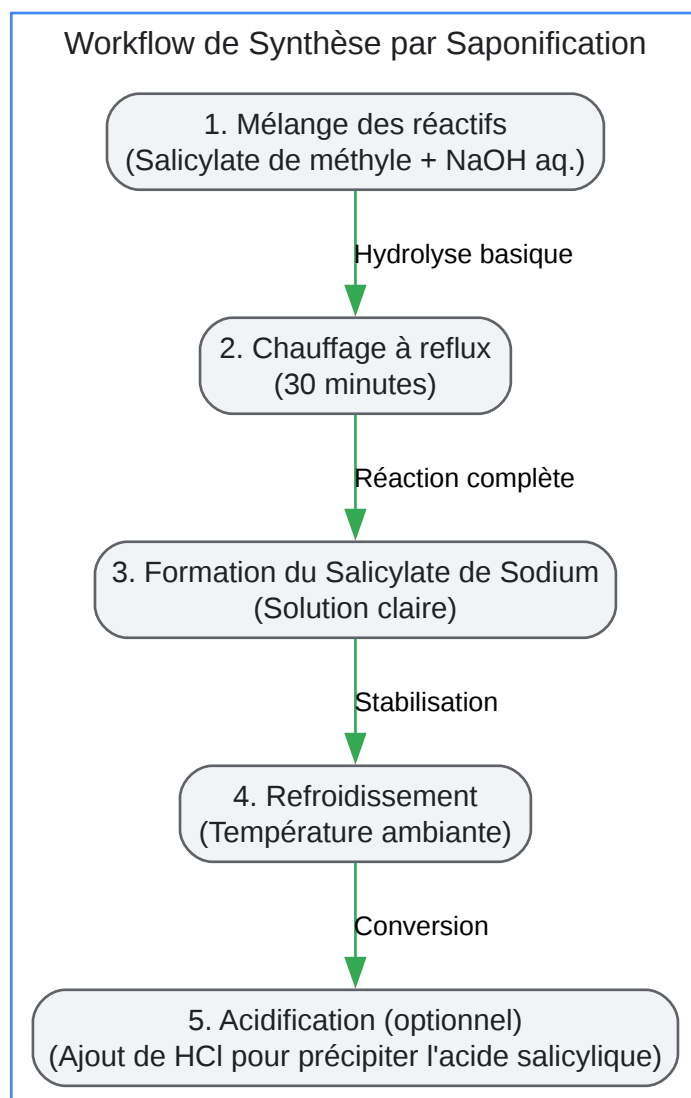
- Complexation : Le groupe hydroxyle et le groupe carboxylate adjacents permettent au **salicylate de sodium** d'agir comme un ligand bidentate, formant des complexes colorés avec des ions métalliques comme le fer(III), une propriété exploitée en analyse quantitative.
[\[1\]](#)

Protocoles Expérimentaux

4.1 Protocole de Synthèse : Saponification du Salicylate de Méthyle

Cette méthode produit de l'acide salicylique via un intermédiaire, le **salicylate de sodium**, par hydrolyse en milieu basique d'un ester.

- Mise en place : Dans un ballon à fond rond de 250 mL, introduire 10 g de salicylate de méthyle et 100 mL d'une solution d'hydroxyde de sodium (NaOH) à 10% (m/v).
- Chauffage à reflux : Adapter un réfrigérant à reflux sur le ballon et chauffer le mélange à douce ébullition pendant 30 minutes. L'huile de salicylate de méthyle, initialement non miscible, doit se dissoudre complètement, indiquant la fin de la saponification et la formation du **salicylate de sodium** soluble.[\[4\]](#)[\[8\]](#)
- Refroidissement : Laisser le ballon refroidir à température ambiante. La solution claire obtenue contient le **salicylate de sodium**.
- Isolation (si nécessaire) : Pour obtenir le **salicylate de sodium** solide, la solution peut être évaporée. Cependant, il est plus courant de l'utiliser directement pour la prochaine étape de synthèse (par exemple, la précipitation de l'acide salicylique).



[Click to download full resolution via product page](#)

Légende: Workflow pour la synthèse du **salicylate de sodium**.

4.2 Protocole d'Analyse : Dosage Spectrophotométrique par Complexation au Fer(III)

Ce protocole permet de quantifier le **salicylate de sodium** dans un échantillon inconnu.^{[1][14]}

- Préparation de la solution mère : Peser précisément environ 100 mg de **salicylate de sodium** pur et dissoudre dans une fiole jaugée de 100 mL avec de l'eau déionisée pour obtenir une solution à ~1 mg/mL.

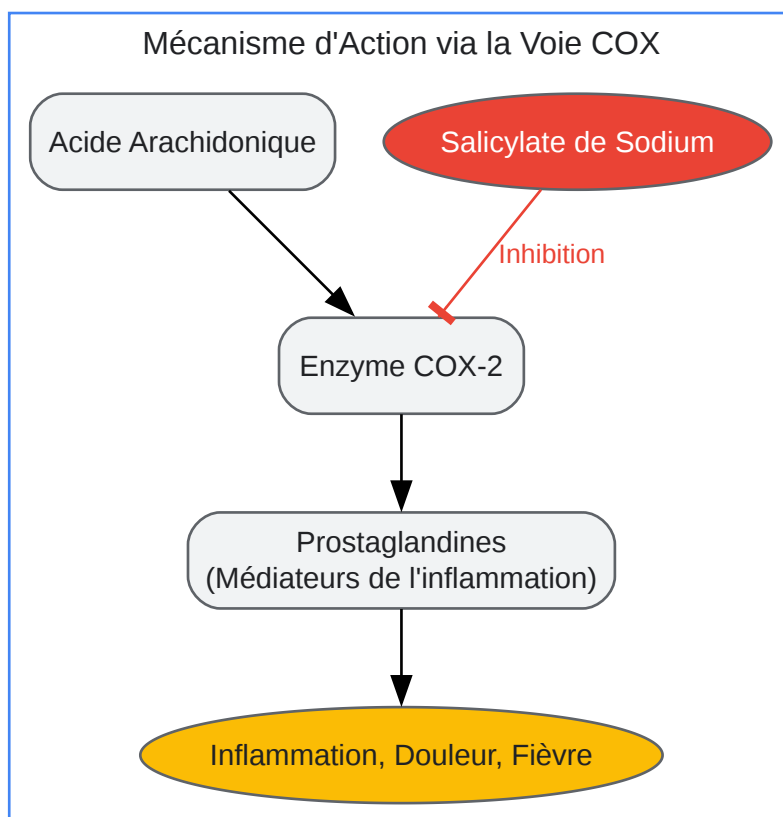
- Préparation de la gamme d'étalonnage : À partir de la solution mère, préparer une série de dilutions dans des fioles jaugées de 50 mL pour obtenir des concentrations finales allant de 10 à 100 µg/mL.
- Complexation : Dans chaque fiole (étalons et échantillon inconnu dilué), ajouter 1 mL d'une solution de nitrate de fer(III) à 1% dans de l'acide nitrique 0.07 M.[\[1\]](#) Compléter au trait de jauge avec de l'eau déionisée et homogénéiser.
- Mesure : Préparer un "blanc" contenant uniquement le réactif au fer(III) et l'eau. Mesurer l'absorbance de chaque solution à la longueur d'onde d'absorption maximale (λ_{max}) du complexe, soit environ 530 nm, en utilisant le blanc comme référence.[\[1\]](#)
- Analyse : Tracer la courbe d'étalonnage (Absorbance en fonction de la concentration). Utiliser l'équation de la droite de régression linéaire pour déterminer la concentration de l'échantillon inconnu.

Réactivité Biologique et Voies de Signalisation

Le **salicylate de sodium** exerce ses effets anti-inflammatoires via plusieurs mécanismes, notamment en modulant les voies de signalisation de la cyclooxygénase (COX) et du facteur nucléaire kappa B (NF- κ B).

5.1 Inhibition de la Voie de la Cyclooxygénase (COX)

Les prostaglandines sont des médiateurs lipidiques clés de l'inflammation, de la douleur et de la fièvre. Leur synthèse à partir de l'acide arachidonique est catalysée par les enzymes COX-1 et COX-2. Le **salicylate de sodium** inhibe l'activité de la COX, principalement COX-2, qui est inductible et surexprimée sur les sites d'inflammation.[\[1\]](#) De plus, des études suggèrent que le **salicylate de sodium** peut supprimer la transcription du gène de la COX-2, réduisant ainsi la quantité d'enzyme disponible pour produire des prostaglandines pro-inflammatoires.[\[15\]](#)

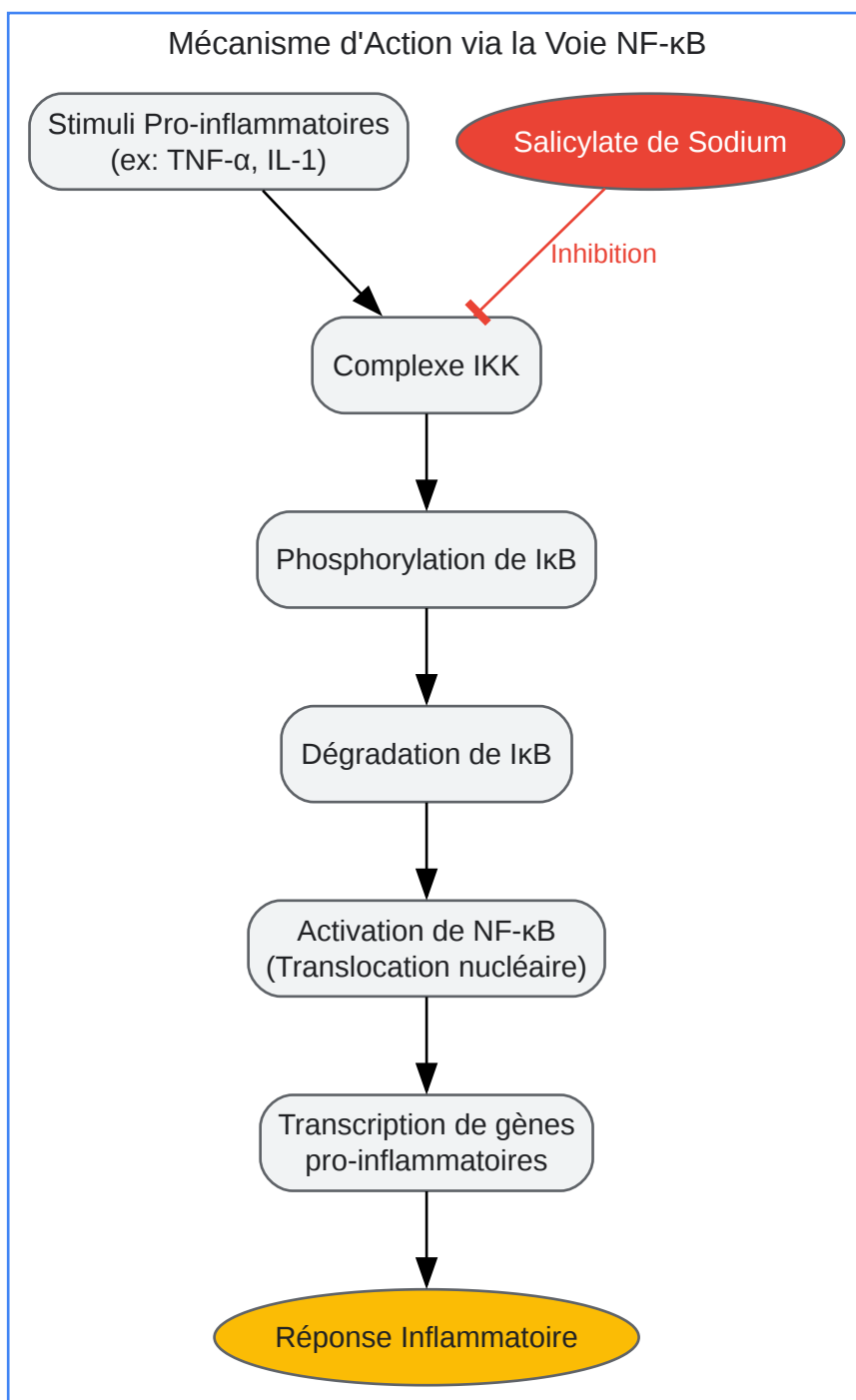


[Click to download full resolution via product page](#)

Légende: Inhibition de la voie de la cyclooxygénase (COX).

5.2 Inhibition de la Voie de Signalisation NF- κ B

Le NF- κ B est un facteur de transcription qui joue un rôle central dans la régulation de la réponse immunitaire et inflammatoire. Au repos, il est séquestré dans le cytoplasme par une protéine inhibitrice, I κ B. Les stimuli pro-inflammatoires entraînent la phosphorylation et la dégradation de I κ B, libérant NF- κ B qui migre alors vers le noyau pour activer la transcription de gènes pro-inflammatoires (cytokines, chimiokines, molécules d'adhésion). Le **salicylate de sodium** peut inhiber l'activation de NF- κ B en empêchant la phosphorylation et la dégradation de I κ B.[16] Ce mécanisme contribue de manière significative à ses effets anti-inflammatoires, indépendamment de l'inhibition de la COX.



[Click to download full resolution via product page](#)

Légende: Inhibition de la voie de signalisation NF- κ B.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. compoundchem.com [compoundchem.com]
- 3. tpcj.org [tpcj.org]
- 4. scribd.com [scribd.com]
- 5. NMR Chemical Shifts of Impurities [sigmaaldrich.com]
- 6. medcraveonline.com [medcraveonline.com]
- 7. Salicylic acid - Wikipedia [en.wikipedia.org]
- 8. quora.com [quora.com]
- 9. jchps.com [jchps.com]
- 10. researchgate.net [researchgate.net]
- 11. Absorption [Sodium Salicylate] | AAT Bioquest [aatbio.com]
- 12. scs.illinois.edu [scs.illinois.edu]
- 13. youtube.com [youtube.com]
- 14. Sodium salicylate(54-21-7) IR Spectrum [m.chemicalbook.com]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Guide Technique : Structure Chimique et Réactivité du Salicylate de Sodium]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b16087852/docs#guide-technique-structure-chimique-et-r-activit-du-salicylate-de-sodium>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)